

synthesis of 8-Bromooctanoic acid from ethyl 8-bromooctanoate

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Chemical Properties of Starting Material and Product

The table below summarizes the key characteristics of the reactant and the product for easy comparison.

Property	Ethyl 8-bromooctanoate (Starting Material)	8-Bromooctanoic acid (Product)
CAS Number	29823-21-0 [1] [2] [3]	17696-11-6 [4] [5] [6]
Molecular Formula	$C_{10}H_{19}BrO_2$ [1] [2] [3]	$C_8H_{15}BrO_2$ [4] [5] [6]
Molecular Weight	251.16 g/mol [1] [2] [3]	223.11 g/mol [4] [5] [6]
Physical Form	Colorless to light yellow liquid [2] [7]	White to off-white crystalline powder [6] [8]
Boiling Point	123°C/3 mm Hg [1] or 267.1°C at 760 mmHg [3]	147-150°C/2 mmHg [4] [6]
Melting Point	Not Applicable (liquid) [3]	35-37 °C [4] [5] [6]

Property	Ethyl 8-bromooctanoate (Starting Material)	8-Bromooctanoic acid (Product)
Density	1.2±0.1 g/cm ³ [7] [3]	1.3±0.1 g/cm ³ [5]
Flash Point	139.5±13.0 °C [7] [3]	136.8±23.2 °C [5]

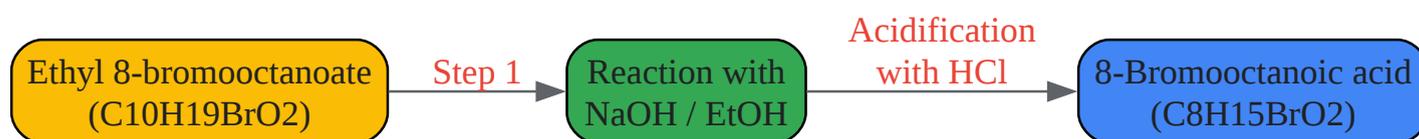
Safety and Handling Information

Working with these chemicals requires strict adherence to safety protocols:

- **8-Bromooctanoic acid** is classified as **Corrosive (Hazard Statement H314)** [5] [6] [8]. It causes severe skin burns and eye damage.
- **Ethyl 8-bromooctanoate** is generally classified as an **Irritant (Xi)** [1] [3].
- **Personal Protective Equipment (PPE)** is essential. This includes:
 - **Eye protection:** Safety goggles or faceshields [4] [3].
 - **Skin protection:** Wear suitable protective clothing and chemical-resistant gloves [4] [3].
 - **Respiratory protection:** Use in a chemical fume hood is required [3]. For the acid, wearing a respirator with appropriate cartridges is recommended [4] [5].

Detailed Synthesis Protocol

The following diagram illustrates the core hydrolysis reaction for this synthesis:



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The synthesis is achieved via a base-catalyzed ester hydrolysis, followed by acidification [6].

Step-by-Step Experimental Procedure

This protocol is adapted from a published synthetic route [6].

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve **ethyl 8-bromooctanoate (1.0 g, 3.98 mmol)** in **anhydrous ethanol (10 mL)**. Place the flask in an ice-water bath to cool the mixture to **0°C** with stirring [6].
- **Hydrolysis:** Slowly add **1 M sodium hydroxide (NaOH) solution (3.98 mL, 3.98 mmol)** dropwise to the stirred solution at 0°C. Continue stirring the reaction mixture at this temperature for **5 hours** [6]. Monitor the reaction by TLC to confirm the consumption of the starting ester.
- **Work-up:**
 - After completion, carefully acidify the reaction mixture to pH ~1-2 using **1 M hydrochloric acid (HCl) solution** [6].
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with **ethyl acetate (3 × 10 mL)** [6].
 - Combine the organic extracts and wash them sequentially with:
 - **Saturated sodium bicarbonate (NaHCO₃) solution (2 × 20 mL)** - *Caution: Gas evolution.*
 - **Saturated sodium chloride (NaCl) solution (2 × 20 mL)** to brine the organic layer [6].
- **Purification and Isolation:**
 - Dry the combined organic layer over **anhydrous sodium sulfate (Na₂SO₄)**.
 - Filter off the solid desiccant and concentrate the filtrate under **reduced pressure** using a rotary evaporator.
 - The reported yield for this procedure is **0.86 g (97%)** of **8-bromooctanoic acid** as a colorless oil that may solidify upon cooling [6]. For higher purity, the product can be further purified by recrystallization.

Application Notes for Researchers

- **Reaction Suitability:** This one-pot hydrolysis is a robust and high-yielding method to convert the ester into the carboxylic acid. The **8-bromooctanoic acid** produced is a valuable **cross-linking reagent** and building block. It can be used, for example, to synthesize 8-mercaptooctanoic acid or to attach functional groups to molecules in medicinal chemistry [4] [6].
- **Quality Control:** Purity of the final product can be confirmed by analytical techniques such as **Thin-Layer Chromatography (TLC)**, **Gas Chromatography (GC)**, or **HPLC**. The specifications from commercial suppliers often require the related substance (**8-bromooctanoic acid**) in the starting ethyl ester to be **0.5% maximum** [2], which helps ensure a high-quality final product.

- **Scalability:** While this protocol is on a millimole scale, the reaction conditions are generally adaptable to larger scales. Ensure that the cooling and mixing efficiency are maintained during scale-up.

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